

Application of Prometon-d3 in Environmental Monitoring Studies

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Compound of Interest

Compound Name: Prometon-d3

Cat. No.: B12295415

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Application Note & Protocol

Introduction

Prometon is a non-selective triazine herbicide used for the control of a broad spectrum of annual and perennial weeds and grasses in non-crop areas.[1] Due to its persistence and potential for mobility in soil and water, it is frequently detected in environmental samples, including surface water and groundwater.[2][3] Accurate and sensitive quantification of prometon is therefore crucial for environmental monitoring and risk assessment. **Prometon-d3**, a deuterium-labeled analog of prometon, serves as an ideal internal standard for its quantitative analysis. This application note details the use of **Prometon-d3** in environmental monitoring studies, focusing on the principles of isotope dilution mass spectrometry and providing a detailed protocol for the analysis of prometon in water samples.

Principle of Isotope Dilution Analysis

Isotope Dilution Analysis (IDA) is a highly accurate method for quantifying compounds.[4][5] It involves adding a known amount of an isotopically labeled version of the analyte (in this case, **Prometon-d3**) to the sample at the beginning of the analytical process.[4][5] **Prometon-d3** is chemically identical to prometon and therefore behaves similarly during sample extraction, cleanup, and chromatographic separation.[6] However, it can be distinguished from the native analyte by its higher mass in a mass spectrometer. By measuring the ratio of the signal from the native analyte to the labeled internal standard, matrix effects and variations in sample

preparation and instrument response can be effectively compensated for, leading to highly accurate and precise quantification.[4][7]

Application of Prometon-d3 in Environmental Analysis

Prometon-d3 is primarily used as an internal standard in chromatographic methods coupled with mass spectrometry, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), for the determination of prometon in various environmental matrices.[6]

Key Advantages of Using **Prometon-d3** as an Internal Standard:

- **High Accuracy and Precision:** Minimizes errors associated with sample preparation, matrix effects, and instrument variability.[4][7]
- **Improved Method Robustness:** Ensures reliable results across different sample types and batches.[7]
- **Accurate Quantification at Low Levels:** Enables sensitive detection and quantification of prometon, even at trace concentrations found in the environment.

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of prometon using an isotope dilution method with a suitable internal standard. While specific data for **Prometon-d3** is not detailed in the provided search results, the data for a validated method for prometon in water using a similar internal standard (prometryn) provides a strong indication of expected performance.

Parameter	Water Matrix
Limit of Quantification (LOQ)	0.100 mg/L
Limit of Detection (LOD)	0.0000026 mg/L
Recovery at LOQ	Within 70-120%
Relative Standard Deviation (RSD) at LOQ	≤20%
Recovery at 10x LOQ	Within 70-120%
RSD at 10x LOQ	≤20%

Data is based on a validated method for prometon in freshwater.[8]

Experimental Protocol: Determination of Prometon in Water using LC-MS/MS with Prometon-d3 Internal Standard

This protocol is adapted from a validated EPA method for prometon analysis in water and incorporates the use of **Prometon-d3** as the internal standard.[8][9]

1. Materials and Reagents

- Prometon analytical standard
- **Prometon-d3** internal standard
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (ACS grade)
- Syringe filters (0.2 µm PTFE)
- Autosampler vials

2. Standard Preparation

- Primary Stock Solutions (1000 µg/mL): Prepare individual stock solutions of prometon and **Prometon-d3** in methanol.
- Intermediate Stock Solutions (10 µg/mL): Dilute the primary stock solutions with methanol.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the intermediate prometon stock solution with a methanol/water mixture. Fortify each calibration standard with the **Prometon-d3** intermediate stock solution to a constant final concentration (e.g., 5 ng/mL).

3. Sample Preparation

- Collect water samples in clean glass containers.
- Add a known amount of **Prometon-d3** internal standard solution to a measured volume of the water sample.
- Vortex the sample to ensure thorough mixing.
- If necessary, filter the sample through a 0.2 µm PTFE syringe filter to remove particulate matter.
- Transfer the filtered sample to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer capable of Multiple Reaction Monitoring (MRM).
- Chromatographic Column: A C18 reversed-phase column is suitable for separating prometon.
- Mobile Phase: A gradient of water with formic acid and methanol with formic acid.

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both prometon and **Prometon-d3** for quantification and confirmation.

5. Data Analysis and Quantification

- Generate a calibration curve by plotting the ratio of the peak area of prometon to the peak area of **Prometon-d3** against the concentration of the prometon calibration standards.
- Determine the peak area ratio of prometon to **Prometon-d3** in the environmental samples.
- Calculate the concentration of prometon in the samples using the calibration curve.

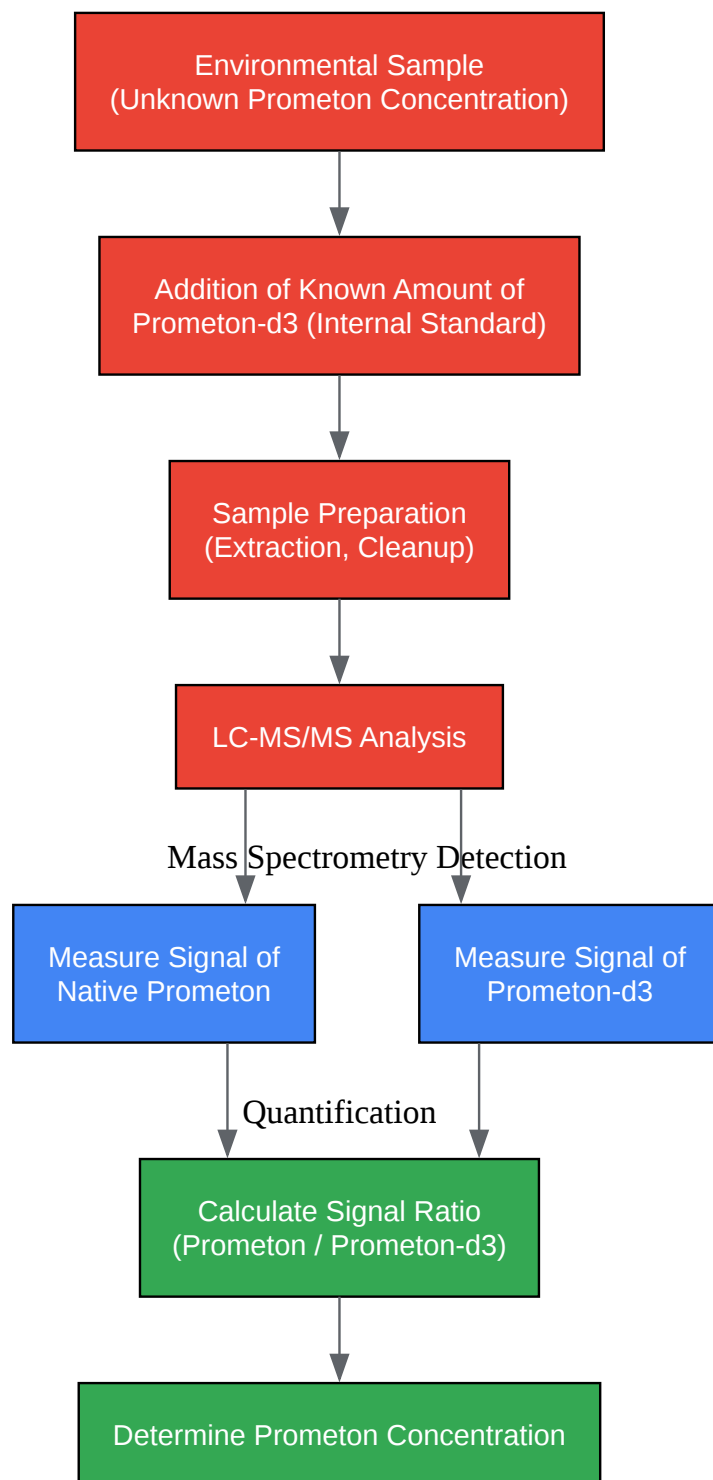
Diagrams



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Caption: Experimental workflow for prometon analysis in water.

Isotope Dilution Analysis Principle

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Caption: Principle of Isotope Dilution Analysis for prometon.

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